

A Comparative Guide to the ^{13}C NMR Analysis of N-Boc Protected Piperazines

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Compound of Interest

Compound Name:	<i>Tert-butyl 2-(hydroxymethyl)piperazine-1-carboxylate</i>
CAS No.:	205434-75-9
Cat. No.:	B1278965

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For researchers, scientists, and drug development professionals engaged in the synthesis of piperazine-containing compounds, the tert-butoxycarbonyl (Boc) protecting group is a cornerstone of modern organic chemistry. Its widespread use necessitates reliable and readily available analytical data for the characterization of N-Boc protected piperazine intermediates. This guide provides a comparative analysis of the ^{13}C NMR spectra of N-Boc protected piperazine, alongside unprotected piperazine and other common N-protected analogues, supported by experimental data and protocols.

Comparison of ^{13}C NMR Chemical Shifts

The introduction of an N-Boc protecting group on the piperazine ring induces significant and predictable changes in the ^{13}C NMR spectrum. These shifts, when compared to the parent piperazine and other N-protected derivatives, provide a valuable tool for structural verification. The electron-withdrawing nature of the carbamate carbonyl in the Boc group deshields the adjacent carbon atoms (C2/C6), causing a downfield shift in their resonance frequency. Conversely, the carbons further from the Boc group (C3/C5) are less affected.

The following table summarizes the ^{13}C NMR chemical shifts for piperazine and its N-protected derivatives in deuterated chloroform (CDCl_3).

Compound	C2/C6 (ppm)	C3/C5 (ppm)	Protecting Group Carbons (ppm)
Piperazine	45.3	45.3	N/A
1-Boc-piperazine	~44-46	~44-46	154.7 (C=O), 79.5 (C(CH ₃) ₃), 28.4 ((CH ₃) ₃)
1-Acetylpiperazine*	~40-46	~40-46	169.1 (C=O), 21.4 (CH ₃)
1-Cbz-piperazine**	~44-46	~44-46	155.0 (C=O), 67.2 (CH ₂), 136.8, 128.5, 128.0, 127.8 (Aromatic)

*Note: Data for 1-Acetylpiperazine is based on typical values for N-acyl piperazines and may vary. **Note: Data for 1-Cbz-piperazine is based on typical values for N-carbamoyl piperazines and may vary.

Experimental Protocol: ^{13}C NMR of N-Boc Piperazine

Objective: To acquire a proton-decoupled ^{13}C NMR spectrum of 1-Boc-piperazine for structural confirmation.

Materials:

- 1-Boc-piperazine (tert-butyl piperazine-1-carboxylate)
- Deuterated chloroform (CDCl_3) with tetramethylsilane (TMS) as an internal standard (0.03-0.05% v/v)
- NMR tube (5 mm)

- NMR Spectrometer (e.g., 400 MHz or higher)

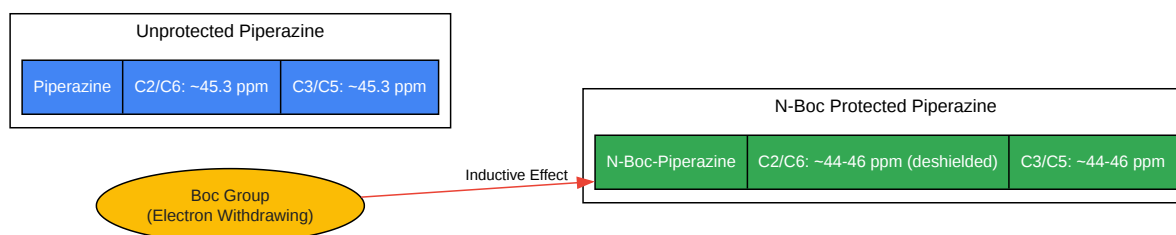
Procedure:

- Sample Preparation:
 - Accurately weigh approximately 20-30 mg of 1-Boc-piperazine.
 - Dissolve the sample in approximately 0.6-0.7 mL of CDCl_3 containing TMS in a clean, dry vial.
 - Transfer the solution to an NMR tube.
- Instrument Setup:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer on the deuterium signal of the CDCl_3 .
 - Shim the magnetic field to achieve optimal homogeneity.
- Data Acquisition:
 - Set up a standard proton-decoupled ^{13}C NMR experiment.
 - Typical acquisition parameters:
 - Pulse Program: zgpg30 or equivalent
 - Spectral Width: ~200-220 ppm
 - Acquisition Time: 1-2 seconds
 - Relaxation Delay (d1): 2-5 seconds
 - Number of Scans: 1024-4096 (or as needed to achieve adequate signal-to-noise)
- Data Processing:

- Apply Fourier transformation to the acquired free induction decay (FID).
- Phase correct the resulting spectrum.
- Apply baseline correction.
- Reference the spectrum by setting the TMS peak to 0.00 ppm.
- Integrate the peaks and label the chemical shifts.

Visualizing the Effect of N-Boc Protection

The following diagram illustrates the impact of the N-Boc protecting group on the electron density and, consequently, the ^{13}C NMR chemical shifts of the piperazine ring carbons.



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Caption: Effect of N-Boc protection on piperazine ring carbons.

This guide provides a foundational understanding of the ^{13}C NMR characteristics of N-Boc protected piperazines. By comparing experimental data with the provided reference values, researchers can confidently verify the structure of their synthesized compounds, ensuring the integrity and success of their research endeavors.

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